

Essential Guide to the Proper Disposal of Bromomethylcyclopropane

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Compound of Interest

Compound Name: Bromomethylcyclopropane

Cat. No.: B137280

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **bromomethylcyclopropane**, ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Information

Bromomethylcyclopropane is a flammable liquid and is harmful if swallowed. It can cause skin, eye, and respiratory irritation.^{[1][2]} Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and use appropriate personal protective equipment (PPE).^{[1][2][3]}

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.^[1]
- Hand Protection: Wear appropriate chemical-resistant gloves.^[1]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin exposure.^[1]

Storage: Store **bromomethylcyclopropane** in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible substances such as strong

oxidizing agents and strong bases.[1][3][4][5][6][7] It is recommended to store it in a refrigerator or a designated flammables cabinet.[1][8]

Spill Procedures: In the event of a spill, immediately remove all sources of ignition.[1][3] Absorb the spill with a non-combustible absorbent material like sand, dry lime, soda ash, or vermiculite.[1][2][3] Collect the absorbed material into a closed container for disposal.[1][3] Ensure adequate ventilation during cleanup.[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **bromomethylcyclopropane**.

Property	Value	Citations
CAS Number	7051-34-5	[9]
Molecular Formula	C ₄ H ₇ Br	[10]
Molecular Weight	135.00 g/mol	[11]
Boiling Point	105-107 °C	[10]
Density	1.392 g/mL at 25 °C	[10]
Flash Point	41 °C (105.8 °F)	[1][8][10]
UN Number	1993	[3][8]
Transport Hazard Class	3 (Flammable Liquid)	[3][8]
Packing Group	III	[3][8]

Disposal Procedures

There are two primary methods for the disposal of **bromomethylcyclopropane**: collection for licensed disposal and in-lab chemical neutralization for small quantities.

Method 1: Collection for Licensed Disposal (Recommended for all quantities)

The most straightforward and recommended method of disposal is to collect waste **bromomethylcyclopropane** in a designated, properly labeled, and sealed container for collection by a licensed hazardous waste disposal company.[3]

Procedure:

- Segregation: Do not mix **bromomethylcyclopropane** waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines.
- Container: Use a chemically resistant container with a secure lid. The container should be clearly labeled as "Hazardous Waste: **Bromomethylcyclopropane**" and should include the appropriate hazard symbols (e.g., flammable liquid).
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials and sources of ignition.
- Pickup: Arrange for pickup by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal contractor.

Method 2: In-Lab Chemical Neutralization (For small quantities only)

For very small quantities of **bromomethylcyclopropane**, chemical neutralization through alkaline hydrolysis can be performed by trained personnel to convert it into less hazardous materials. This procedure should be carried out with extreme caution in a chemical fume hood.

Principle: **Bromomethylcyclopropane**, an alkyl halide, can undergo a nucleophilic substitution reaction (SN2) with a strong base like sodium hydroxide to form the corresponding alcohol (cyclopropylmethanol) and a sodium halide salt.



Materials:

- Waste **bromomethylcyclopropane** (small quantity, e.g., < 5g)
- Ethanol

- 10 M Sodium hydroxide (NaOH) solution
- Stir plate and stir bar
- Round-bottom flask
- Condenser
- Heating mantle
- pH paper or pH meter

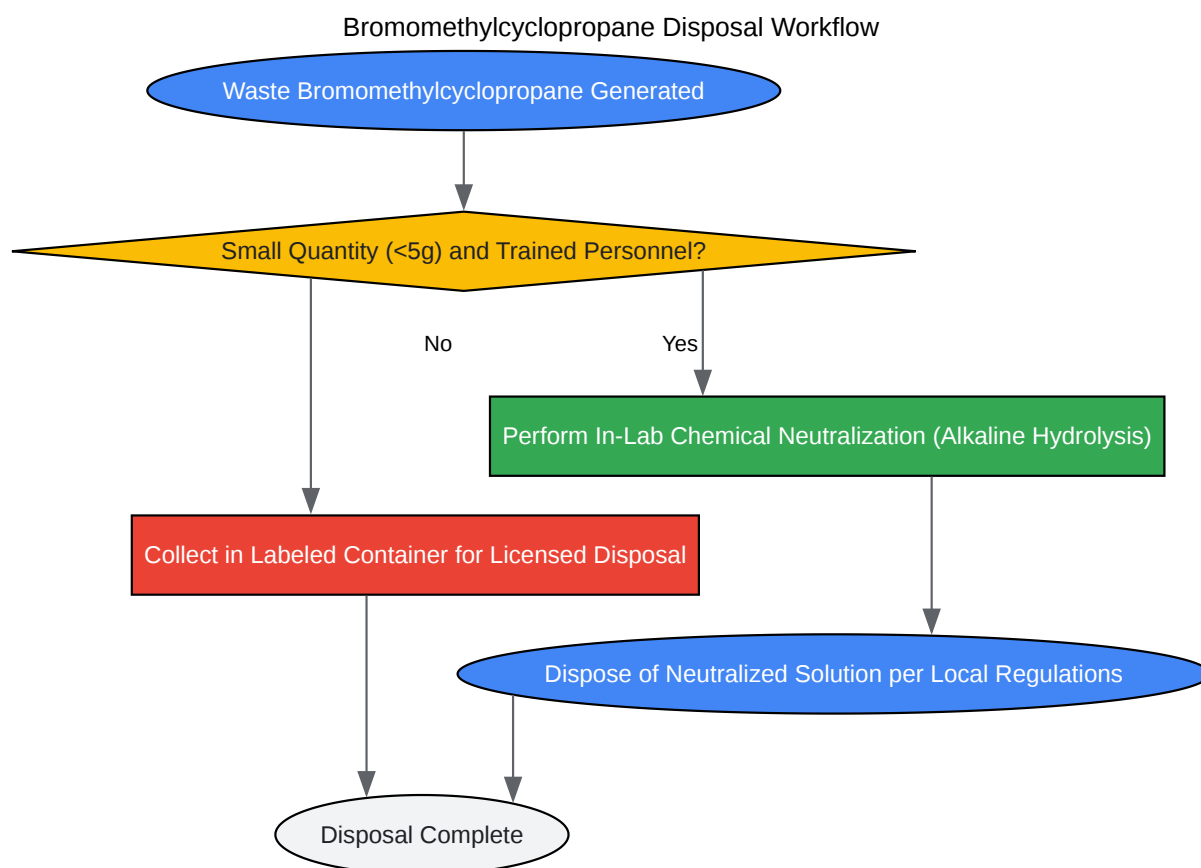
Procedure:

- Preparation: In a chemical fume hood, place the small quantity of waste **bromomethylcyclopropane** into a round-bottom flask equipped with a magnetic stir bar.
- Dilution: Add ethanol to the flask to dissolve the **bromomethylcyclopropane**. A 50/50 mixture of ethanol and water is a suitable solvent for this reaction as it helps to dissolve both the halogenoalkane and the sodium hydroxide.
- Reaction Setup: Attach a reflux condenser to the flask and place it in a heating mantle on a stir plate.
- Addition of Base: Slowly and carefully add a 10 M solution of sodium hydroxide to the flask. Use a stoichiometric excess of NaOH to ensure complete reaction.
- Heating: Gently heat the mixture to reflux with constant stirring. Allow the reaction to proceed for several hours to ensure complete hydrolysis.
- Cooling: After the reaction is complete, turn off the heat and allow the mixture to cool to room temperature.
- Neutralization: Check the pH of the resulting solution. It will be highly basic. Neutralize the solution by slowly adding a dilute acid (e.g., 1 M hydrochloric acid) until the pH is between 6 and 8.

- Disposal of Final Solution: The resulting neutralized solution, containing primarily cyclopropylmethanol, sodium bromide, ethanol, and water, can typically be disposed of down the drain with copious amounts of water, in accordance with local regulations. Always check your local and institutional guidelines before drain disposal.

Logical Workflow for Bromomethylcyclopropane Disposal

The following diagram illustrates the decision-making process for the proper disposal of bromomethylcyclopropane.



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Caption: Decision workflow for the disposal of **bromomethylcyclopropane**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **bromomethylcyclopropane**, fostering a culture of safety and compliance in the research environment.

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